

Standard Operating Procedure & Safety Guide: Handling 8-Ethylquinoline-2-carbaldehyde

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Compound of Interest

Compound Name: 8-Ethylquinoline-2-carbaldehyde

CAS No.: 72804-91-2

Cat. No.: B2503624

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Executive Summary

8-Ethylquinoline-2-carbaldehyde (CAS: 72804-91-2) is a highly versatile building block frequently utilized in the synthesis of antimalarial agents, kinase inhibitors, and advanced fluorophores. However, the combination of a lipophilic quinoline core and a highly electrophilic aldehyde moiety presents specific occupational hazards that require rigorous operational controls. This guide provides a self-validating framework for the safe handling, transfer, and disposal of this compound, ensuring maximum protection for laboratory personnel.

Mechanistic Hazard Profile & Causality

Understanding the underlying chemical behavior of **8-Ethylquinoline-2-carbaldehyde** is critical for selecting the appropriate Personal Protective Equipment (PPE) and engineering controls^[1].

- H315 & H319 (Skin and Eye Irritation): The aldehyde group readily undergoes nucleophilic attack by primary amines present in keratin and other tissue proteins, leading to covalent cross-linking and localized inflammation. The ethyl-substituted quinoline ring enhances the

molecule's lipophilicity, allowing it to rapidly permeate the lipid bilayers of the stratum corneum[1].

- H335 (Respiratory Irritation): As a crystalline powder, manipulation can generate micro-particulate aerosols. Inhalation of these particulates allows the electrophilic aldehyde to react with the mucosal lining of the respiratory tract, necessitating strict respiratory and ventilation controls[1].
- H302 (Harmful if Swallowed): Ingestion poses systemic toxicity risks due to the rapid absorption of the quinoline scaffold in the gastrointestinal tract.

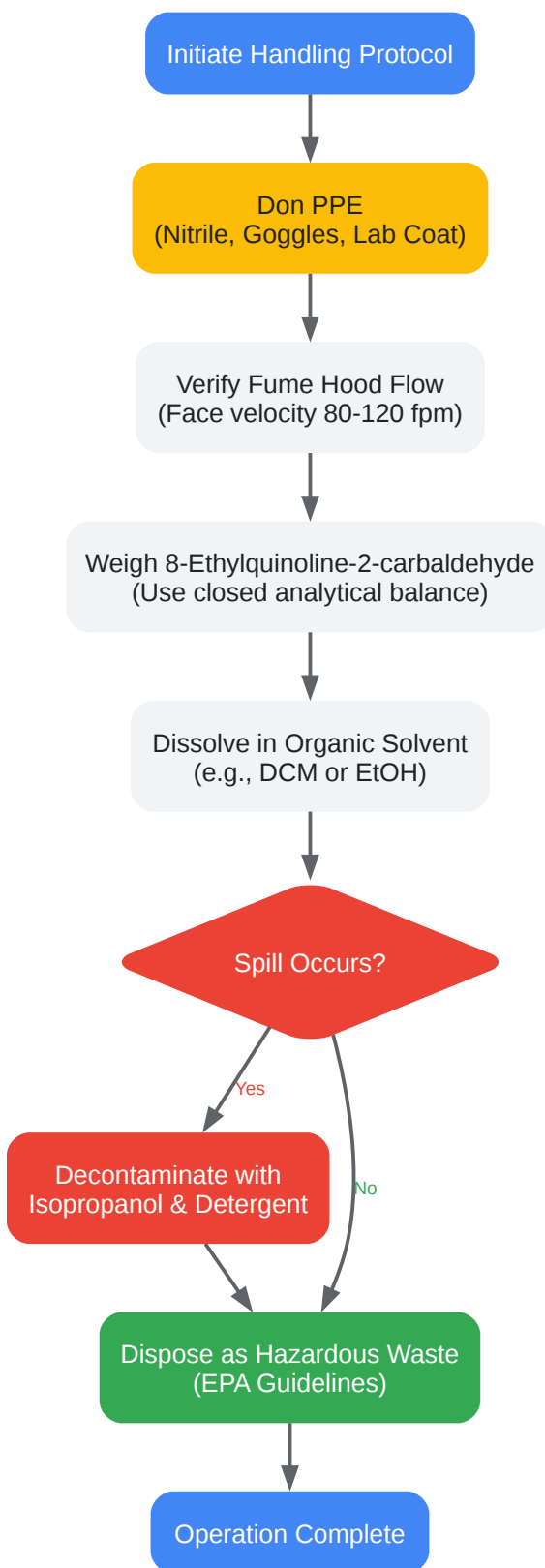
Quantitative Chemical & Safety Parameters

Parameter	Value / Specification	Clinical/Safety Implication
CAS Number	72804-91-2	Unique identifier for exact SDS cross-referencing[1].
Molecular Weight	185.23 g/mol	Low molecular weight facilitates rapid dermal and mucosal absorption[1].
Fume Hood Face Velocity	80 - 120 fpm	Optimal range to capture particulates without causing powder turbulence[2].
Nitrile Glove Thickness	≥ 0.11 mm	Minimum barrier thickness required to prevent quinoline permeation during incidental contact[3].
Respirator Fit Factor	≥ 100 (Half-mask)	Minimum quantitative fit test (QNFT) score required under OSHA regulations[4].

Personal Protective Equipment (PPE) Matrix

Protection Category	Required Equipment	Mechanistic Rationale
Eye/Face	Chemical safety goggles (indirect venting).	Standard safety glasses are insufficient. Indirect venting prevents aerosolized powder from bypassing the lenses and reacting with corneal proteins[3].
Hands	Nitrile gloves (minimum 0.11 mm thickness). Double gloving recommended.	Nitrile provides excellent resistance to lipophilic organic molecules compared to latex. Double gloving ensures a self-validating barrier if the outer glove is compromised[3].
Skin/Body	Flame-resistant (FR) or standard cotton lab coat, fully buttoned; closed-toe shoes.	Prevents dermal accumulation of airborne dust. Cotton is preferred over synthetic blends to prevent static generation which can attract charged powder particles[3].
Respiratory	N95/P100 particulate respirator (if engineering controls fail).	Required only if handling outside a certified fume hood. Must comply with OSHA 29 CFR 1910.134 fit-testing standards to prevent mucosal irritation[4].

Operational Workflow & Engineering Controls



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Safe handling, transfer, and emergency spill workflow for **8-Ethylquinoline-2-carbaldehyde**.

Phase 1: Preparation and Weighing

- Fume Hood Verification: Ensure the chemical fume hood is operational with a face velocity between 80-120 feet per minute (fpm).
 - Causality: This specific velocity range is strong enough to capture aerosolized aldehyde particulates but gentle enough to prevent turbulence that could blow the powder off the weighing boat[2].
- Static Mitigation: Wipe the exterior of the reagent bottle and the weighing spatula with an anti-static cloth.
 - Causality: Quinolines in powder form can hold a static charge, causing them to repel from the spatula and disperse into the air.
- Enclosed Transfer: Tare a secondary containment vessel (e.g., a glass vial with a PTFE-lined cap) on the analytical balance. Transfer the required mass of **8-Ethylquinoline-2-carbaldehyde** into the vial, seal it tightly, and record the weight.
 - Validation Check: The balance must return to exactly 0.000g after the sealed vial is removed. Any deviation indicates powder has spilled onto the pan, requiring immediate localized decontamination.

Phase 2: Solubilization and Transfer

- Solvent Addition: Inside the fume hood, uncap the vial and slowly add the chosen organic solvent (e.g., dichloromethane or ethanol).
- Agitation: Swirl gently until complete dissolution is achieved.
 - Causality: The aldehyde is highly soluble in organic solvents; achieving a liquid state eliminates the inhalation hazard (H335) associated with the powder form, transitioning the risk profile strictly to splash hazards.
 - Validation Check: Visually inspect the bottom of the vial against a light source to ensure no undissolved crystalline lattice remains.

Emergency Response & Spill Management

- Containment: If a powder spill occurs, immediately cover the area with damp paper towels (moistened with water).
 - Causality: Dry sweeping will aerosolize the powder. The moisture binds the particulates, immediately mitigating the H335 respiratory risk.
- Chemical Decontamination: Avoid using strong oxidizers like sodium hypochlorite (bleach) directly on the bulk powder.
 - Causality: While bleach can oxidize aldehydes to less reactive carboxylic acids, reacting it with the nitrogen-containing quinoline ring can generate reactive N-oxides or hazardous chlorinated byproducts. Instead, solubilize the residue with isopropanol, then wipe with a surfactant-based aqueous solution to mechanically remove the lipophilic compound.
- Validation Check: Swab the decontaminated area with a clean, dry tissue and inspect under UV light (as many quinoline derivatives fluoresce) to confirm total removal.

Disposal & Waste Management

- Liquid Segregation: Dispose of any solvent mixtures containing **8-Ethylquinoline-2-carbaldehyde** into the appropriate hazardous waste carboy. If dissolved in dichloromethane, use the "Halogenated Organic Waste" stream. If dissolved in ethanol or DMSO, use the "Non-Halogenated Organic Waste" stream.
- Solid Waste: Contaminated PPE (gloves, bench paper, and empty reagent bottles) must be placed in a sealed, labeled chemical waste bag to prevent off-gassing of the aldehyde in general laboratory trash receptacles.

References

- [4]29 CFR 1910.134 - Respiratory Protection, Occupational Safety and Health Administration (OSHA). URL:[[Link](#)]
- [2]1910.1450 App A - National Research Council Recommendations Concerning Chemical Hygiene in Laboratories, Occupational Safety and Health Administration (OSHA). URL:[[Link](#)]

- [3]Policy for Personal Protective Equipment in Research Laboratories, Columbia University Environmental Health & Safety. URL:[[Link](#)]

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Sources

- 1. 8-ethylquinoline-2-carbaldehyde | 72804-91-2 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. 1910.1450 App A - National Research Council Recommendations Concerning Chemical Hygiene in Laboratories (Non-Mandatory) | Occupational Safety and Health Administration [[osha.gov](https://www.osha.gov)]
- 3. research.columbia.edu [research.columbia.edu]
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